

# Application Notes: Diaminorhodamine-M in Plant Cell Nitric Oxide Signaling

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## Compound of Interest

Compound Name: *Diaminorhodamine-M*

Cat. No.: *B3039162*

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## Introduction

Nitric oxide (NO) is a versatile, gaseous signaling molecule crucial for a wide array of physiological processes in plants.<sup>[1]</sup> It plays a pivotal role in growth, development, and responses to both biotic and abiotic stress.<sup>[2]</sup> As a free radical, NO can readily diffuse across cell membranes, acting as an ideal paracrine and autocrine signaling molecule.<sup>[1]</sup> Plant cells synthesize NO through several pathways, including nitrate reductase (NR)-dependent pathways in the cytosol and potential L-arginine-dependent nitric oxide synthase (NOS)-like activities.<sup>[3][4]</sup> NO's signaling functions are often mediated through post-translational modifications of proteins, such as S-nitrosation and tyrosine nitration, or through the cGMP signaling pathway, influencing downstream responses including stomatal closure, root development, and defense mechanisms.<sup>[3][5]</sup>

Accurate detection and quantification of NO are essential for understanding its complex roles. **Diaminorhodamine-M** (DAR-M) and its cell-permeable derivative, Diaminorhodamine-4M Acetoxymethyl Ester (DAR-4M AM), are rhodamine-based fluorescent probes designed for the detection of NO and other reactive nitrogen species (RNS).<sup>[6][7]</sup> Unlike the probe alone which is weakly fluorescent, DAR-M reacts with an oxidation product of NO (likely N<sub>2</sub>O<sub>3</sub>) to form a highly fluorescent triazole product (DAR-4M T), which emits a distinct orange fluorescence.<sup>[8]</sup> <sup>[9]</sup> This makes it a valuable tool for real-time imaging of NO dynamics in plant cells and tissues.

## Probe Specifications and Properties

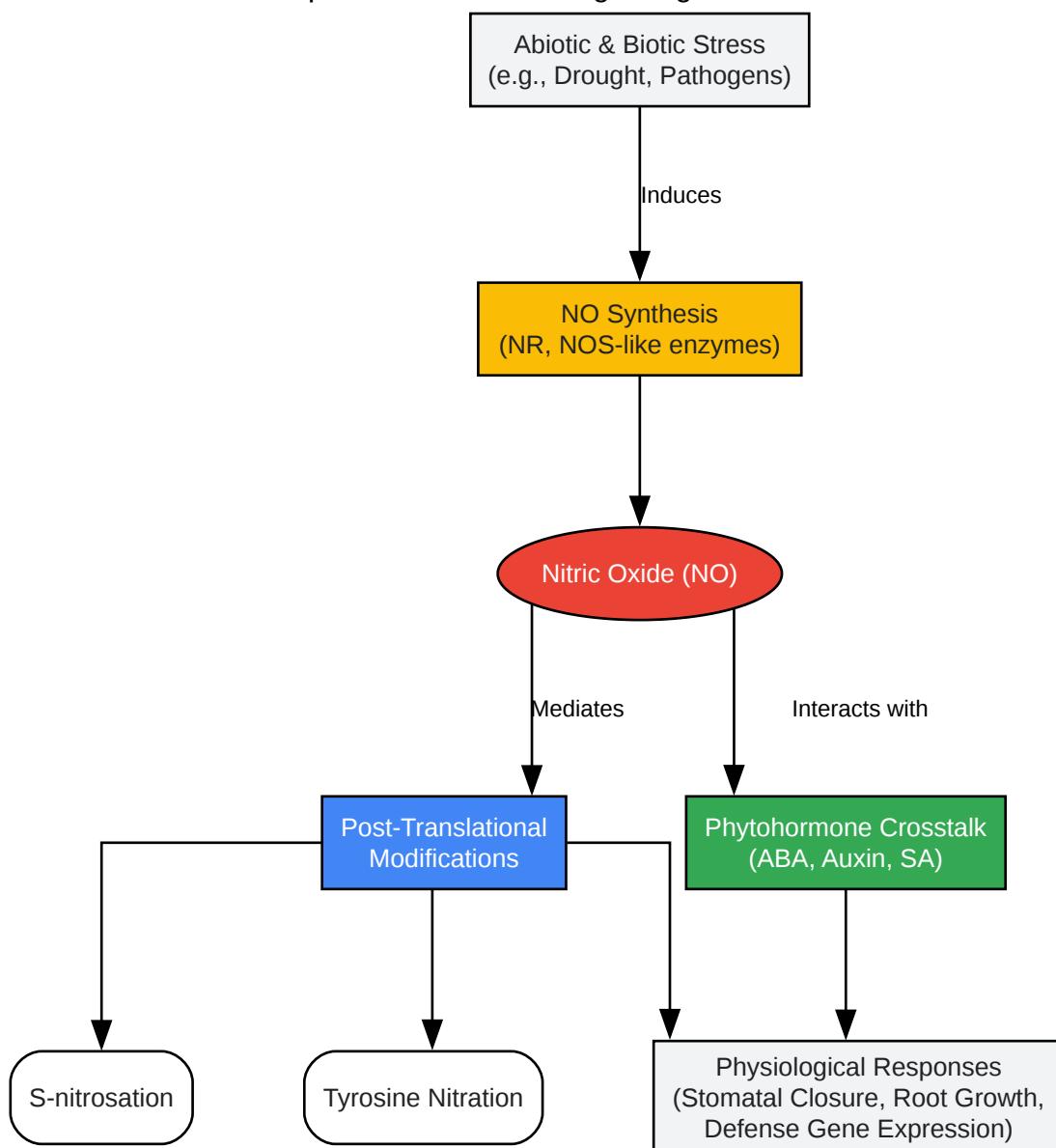
The selection between DAR-4M and DAR-4M AM depends on the experimental goal, specifically whether extracellular or intracellular NO is being measured. All quantitative data is summarized in the table below for easy comparison.

Property	Diaminorhodamine -4M (DAR-4M)	Diaminorhodamine -4M AM (DAR-4M AM)	Reference
Cell Permeability	Cell-impermeable	Cell-permeable	<a href="#">[8]</a> <a href="#">[10]</a>
Primary Application	Detection of extracellular NO	Detection of intracellular NO	<a href="#">[8]</a> <a href="#">[10]</a>
Mechanism of Action	Reacts with NO oxidation products	AM ester is cleaved by intracellular esterases to yield cell-impermeable DAR-4M, which then reacts with NO oxidation products	<a href="#">[9]</a> <a href="#">[10]</a>
Excitation Maxima	~560 nm	~560 nm (after conversion to DAR-4M)	<a href="#">[8]</a> <a href="#">[10]</a>
Emission Maxima	~575 nm	~575 nm (after conversion to DAR-4M T)	<a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[10]</a>
Recommended Solvent	DMSO	DMSO	<a href="#">[6]</a>
Typical Stock Conc.	5 mM	5 mM	<a href="#">[8]</a> <a href="#">[10]</a>
Typical Working Conc.	5 - 10 $\mu$ M	5 - 10 $\mu$ M	<a href="#">[10]</a>
Effective pH Range	4 - 12	4 - 12	<a href="#">[8]</a> <a href="#">[10]</a>
Detection Limit	~10 nM	~10 nM	<a href="#">[11]</a> <a href="#">[12]</a>

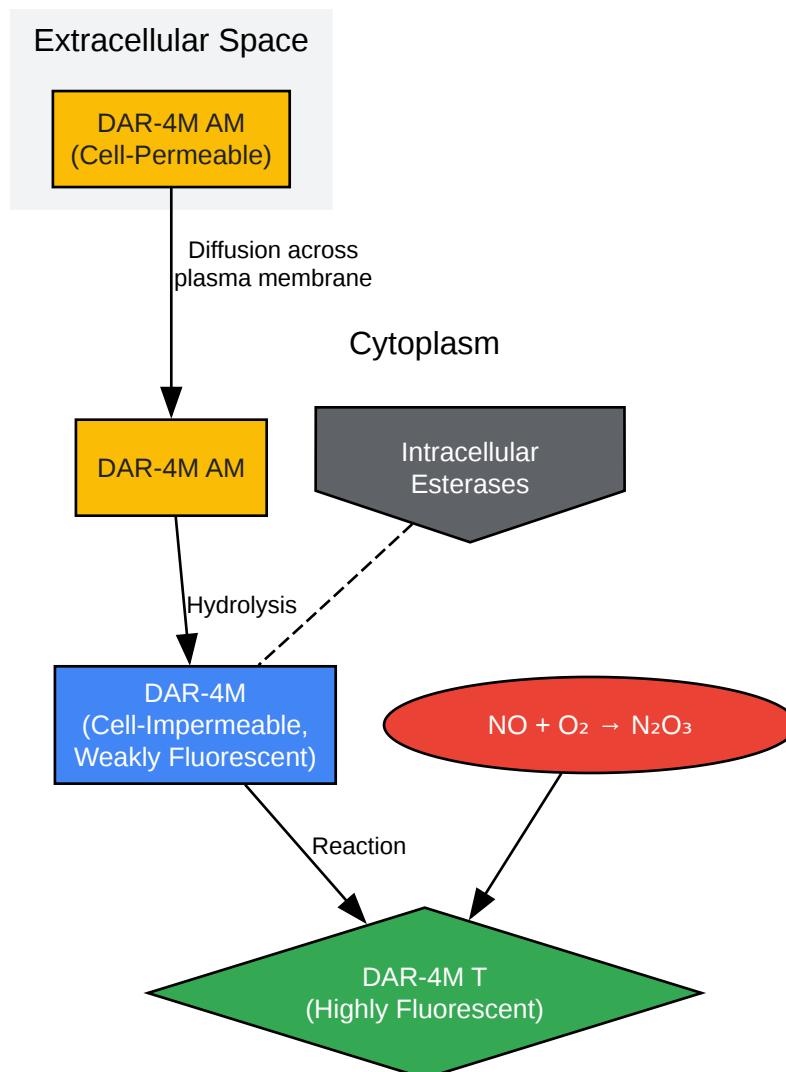
## Key Signaling Pathways and Probe Mechanism

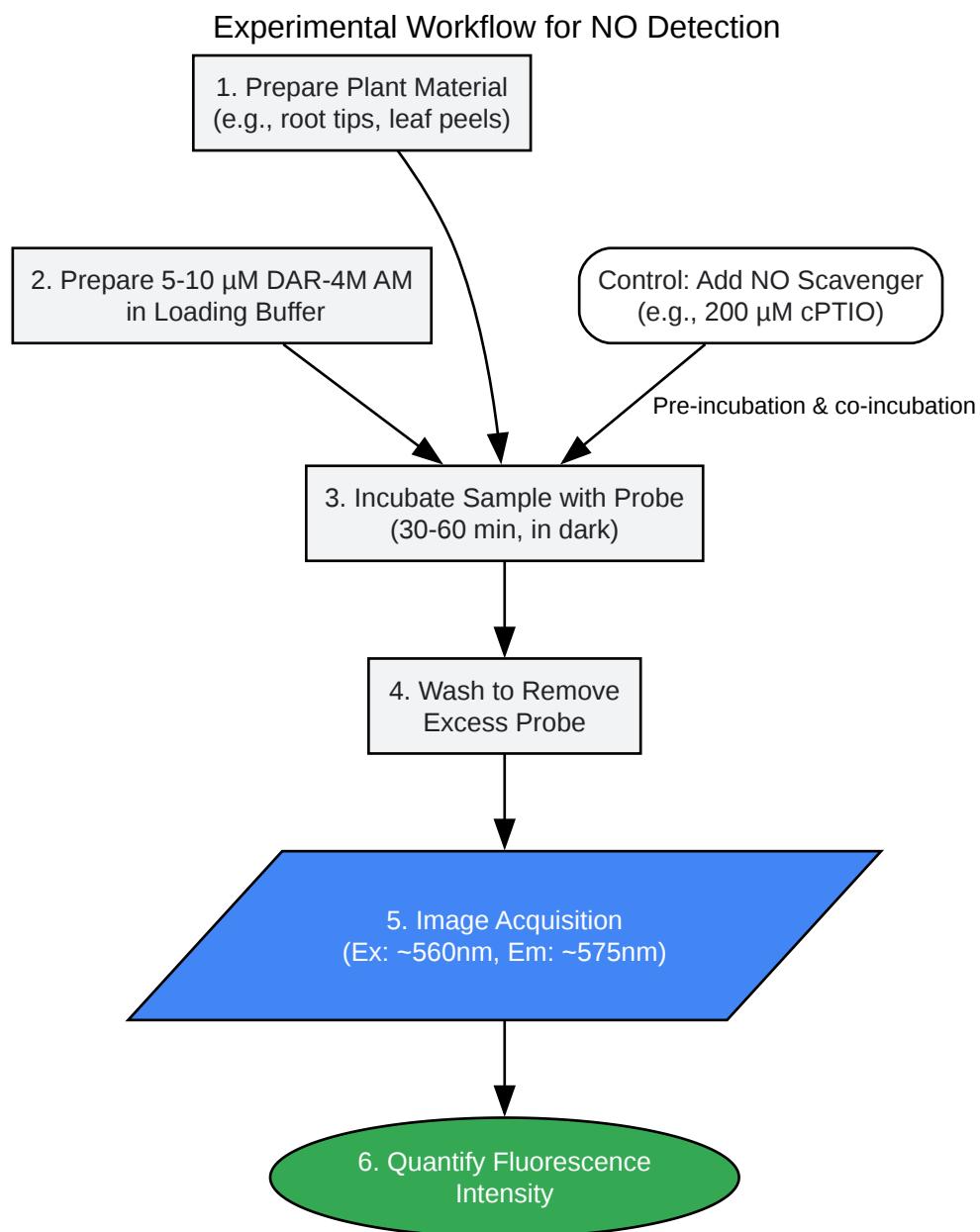
Visualizing the complex biological context and the probe's mechanism is crucial for experimental design.

## Simplified Nitric Oxide Signaling in Plants



## Mechanism of Intracellular NO Detection by DAR-4M AM





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